

Navigating the Safety Profile of Dodecyl Thiocyanatoacetate: An In-depth Technical Guide

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Compound of Interest

Compound Name: Dodecyl thiocyanatoacetate

Cat. No.: B15487557

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **dodecyl thiocyanatoacetate**, a compound of interest in various research and development applications. Due to the limited availability of data for **dodecyl thiocyanatoacetate**, this document is primarily based on the safety data for the closely related and structurally similar compound, n-dodecyl thiocyanate. Professionals handling this chemical must exercise caution and adhere to the safety protocols outlined herein to mitigate potential risks.

Physicochemical and Toxicological Data

The following tables summarize the known quantitative data for n-dodecyl thiocyanate. This information is critical for a comprehensive risk assessment in a laboratory or manufacturing setting.

Table 1: Physical and Chemical Properties of n-Dodecyl Thiocyanate

Property	Value	Source
Molecular Formula	C13H25NS	[1]
Molecular Weight	227.41 g/mol	[1][2]
Physical State	Liquid	[2][3]
Appearance	Colorless	[2][3]
Boiling Point	180 °C / 356 °F	[3]
Specific Gravity	0.896 g/cm ³	[3]
Solubility	Insoluble in water	[2]

Table 2: Hazard Classification and Toxicological Summary

Hazard Classification	Category	Statement	Source
Acute Oral Toxicity	Category 4	Harmful if swallowed.	[2][3]
Skin Corrosion/Irritation	Category 2	Causes skin irritation.	[2][3]
Serious Eye Damage/Irritation	Category 2	Causes serious eye irritation.	[2][3]
Hazards Not Otherwise Classified	-	Contact with acids liberates very toxic gas.	[2][3]

Toxicological Information and Experimental Protocols

n-Dodecyl thiocyanate is classified as harmful if swallowed and causes skin and serious eye irritation[2][3]. The thiocyanate moiety (SCN-) is the primary driver of toxicity for inorganic thiocyanate salts and is known to have goitrogenic effects by interfering with iodine transport[4].

Acute toxicity from thiocyanate ingestion can lead to gastrointestinal, neurologic, and cardiovascular issues[5].

It is important for researchers to note that the source Safety Data Sheets (SDS) for n-dodecyl thiocyanate assert these toxicological effects but do not provide detailed experimental methodologies or protocols for the studies from which these conclusions are drawn. A comprehensive search of publicly available literature did not yield specific, detailed toxicological studies for n-dodecyl thiocyanate that would include experimental protocols. The hazard classifications are typically derived from data submitted for regulatory purposes and are often not published in peer-reviewed journals in their entirety.

Safety and Handling Precautions

Adherence to strict safety protocols is paramount when working with **dodecyl thiocyanatoacetate**. The following precautions are based on the known hazards of n-dodecyl thiocyanate.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.
- Ensure that safety showers and emergency eye wash stations are readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166[3].
- Skin and Body Protection: Wear appropriate protective gloves and clothing to prevent skin exposure[3]. Immediately change contaminated clothing.
- Respiratory Protection: While generally not required in a well-ventilated area, if there is a risk of inhalation of vapors or aerosols, a NIOSH-approved respirator should be used.

General Hygiene

- Wash hands and any exposed skin thoroughly after handling[2][3].
- Do not eat, drink, or smoke in areas where this chemical is handled, stored, or processed[2][6].
- Contaminated work clothing should not be allowed out of the workplace.

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Table 3: First Aid Procedures for n-Dodecyl Thiocyanate Exposure

Exposure Route	First Aid Procedure	Source
Ingestion	If swallowed, call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. Clean mouth with water and drink plenty of water afterwards.	[2] [3]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.	[2] [3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.	[2] [3]
Inhalation	Remove person to fresh air and keep comfortable for breathing. Get medical attention if symptoms occur. If not breathing, give artificial respiration.	[2] [3]

Accidental Release Measures

In the case of a spill or release, follow these procedures:

- For Non-Emergency Personnel: Evacuate the danger area and ensure adequate ventilation. Avoid breathing vapors and aerosols.

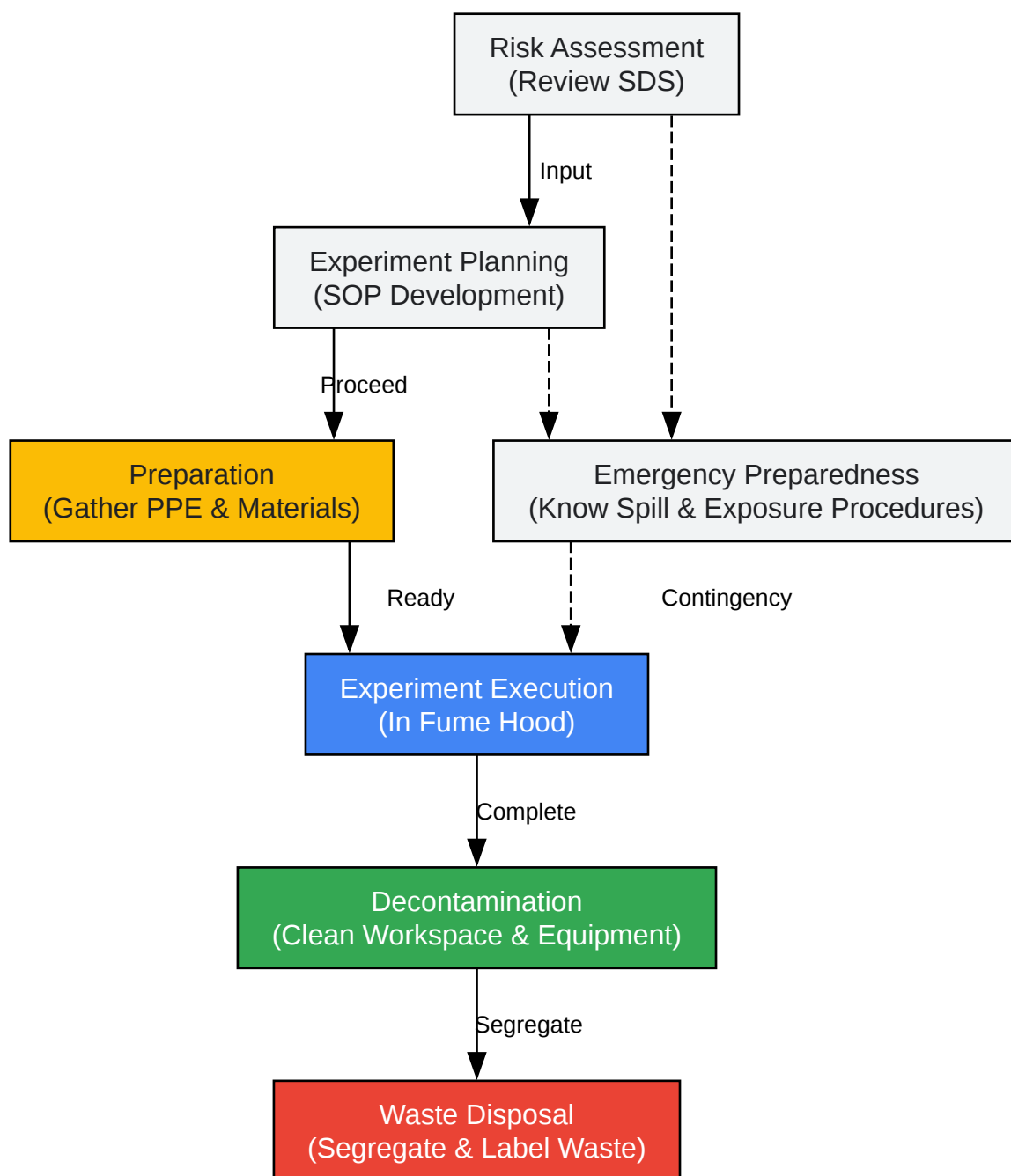
- Containment: Cover drains to prevent entry into the sewer system. Collect the spill with an inert absorbent material (e.g., sand, earth, vermiculite) and place it in a suitable, closed container for disposal[6].
- Environmental Precautions: Do not let the product enter drains, surface water, or ground water[7].

Storage and Disposal

- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place[2][3]. Do not store near acids.
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations[2][3].

Workflow for Safe Handling of Dodecyl Thiocyanatoacetate

The following diagram illustrates a logical workflow for the safe handling of **dodecyl thiocyanatoacetate** in a research setting.



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Caption: Workflow for Safe Chemical Handling.

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